

Application Notes: Measuring Inflammatory Markers Following PD 123319 Administration

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Compound of Interest

Compound Name: PD 123319

Cat. No.: B1663605

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Introduction

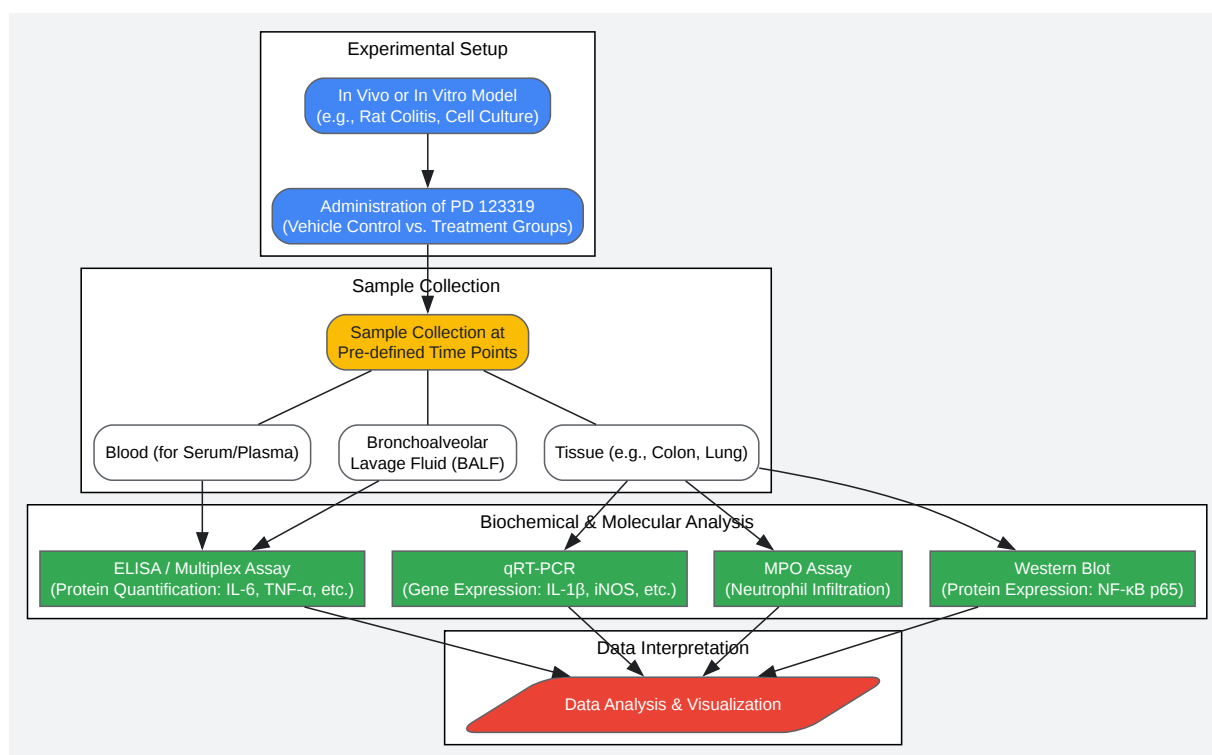
PD 123319 is a potent and selective non-peptide antagonist for the Angiotensin II Type 2 (AT2) receptor, with an IC50 of 34 nM.[1][2][3] The renin-angiotensin system (RAS) is a critical regulator of cardiovascular homeostasis, where the Angiotensin II Type 1 (AT1) receptor mediates most of the well-known effects of Angiotensin II, such as vasoconstriction and inflammation.[4] In contrast, the AT2 receptor often exerts counter-regulatory and protective effects.[4] However, the precise role of the AT2 receptor in inflammation is complex and can be context-dependent.[5][6]

Studies have shown that blocking the AT2 receptor with **PD 123319** can ameliorate inflammation in various experimental models.[7][8] The proposed mechanism often involves the inhibition of the NF-κB signaling pathway, a key regulator of inflammation, leading to a reduction in the expression of pro-inflammatory cytokines and neutrophil infiltration.[7][9] These application notes provide an overview of the effects of **PD 123319** on inflammatory markers and detailed protocols for their measurement.

Signaling Pathway of PD 123319 in Inflammation

The diagram below illustrates the role of the AT2 receptor in Angiotensin II-mediated inflammation and the inhibitory action of **PD 123319**. Angiotensin II can signal through the AT2 receptor, which, in certain inflammatory contexts, can lead to the activation of the NF-κB

pathway and subsequent transcription of pro-inflammatory cytokines. **PD 123319** selectively blocks the AT2 receptor, thereby inhibiting this downstream inflammatory cascade.



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